

Proper Disposal of BMS-935177: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-935177

Cat. No.: B606271

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This document provides essential guidance on the proper disposal procedures for **BMS-935177**, a potent and selective reversible inhibitor of Bruton's tyrosine kinase (BTK). Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to minimize environmental impact. Researchers, scientists, and drug development professionals handling this compound should be thoroughly familiar with these procedures before commencing any experimental work.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **BMS-935177** is provided below. This information is essential for understanding the handling, storage, and disposal requirements of the compound.

Property	Value	Reference
CAS Number	1231889-53-4	[1][2]
Molecular Formula	C ₃₁ H ₂₆ N ₄ O ₃	[1][2]
Molecular Weight	502.57 g/mol	[1][2]
Solubility	Insoluble in water. Soluble in DMSO (100 mg/mL) and Ethanol (88 mg/mL).	[2][3]
Storage (Solid)	Store lyophilized at -20°C for up to 36 months. Keep desiccated.	[2]
Storage (In Solution)	Store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles. At -80°C, the stock solution is stable for 2 years.	[2][4]

Step-by-Step Disposal Procedures

As a potent bioactive compound, all waste containing **BMS-935177** must be treated as hazardous chemical waste. The following procedures outline the steps for the safe disposal of solid compound, solutions, and contaminated labware.

Personal Protective Equipment (PPE)

Before handling any waste containing **BMS-935177**, ensure that appropriate personal protective equipment is worn. This includes:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Disposal of Solid BMS-935177 Waste

- **Collection:** Carefully collect all solid waste, including unused or expired compound and any residues from weighing boats or containers.
- **Packaging:** Place the solid waste in a clearly labeled, sealed container designated for hazardous chemical waste. The label should include the chemical name ("**BMS-935177**") and the appropriate hazard symbols.
- **Storage:** Store the waste container in a designated, secure area for hazardous waste collection, away from incompatible materials.

Disposal of Liquid BMS-935177 Waste

- **Collection:** Collect all liquid waste containing **BMS-935177**, including unused solutions and solvent washes.
- **Packaging:** Pour the liquid waste into a sealed, leak-proof container specifically designated for hazardous chemical waste. Do not mix with other incompatible waste streams. The container must be clearly labeled with "**BMS-935177**" and a description of the solvent (e.g., "**BMS-935177** in DMSO").
- **Storage:** Store the liquid waste container in a secondary containment tray within a designated hazardous waste storage area.

Disposal of Contaminated Materials

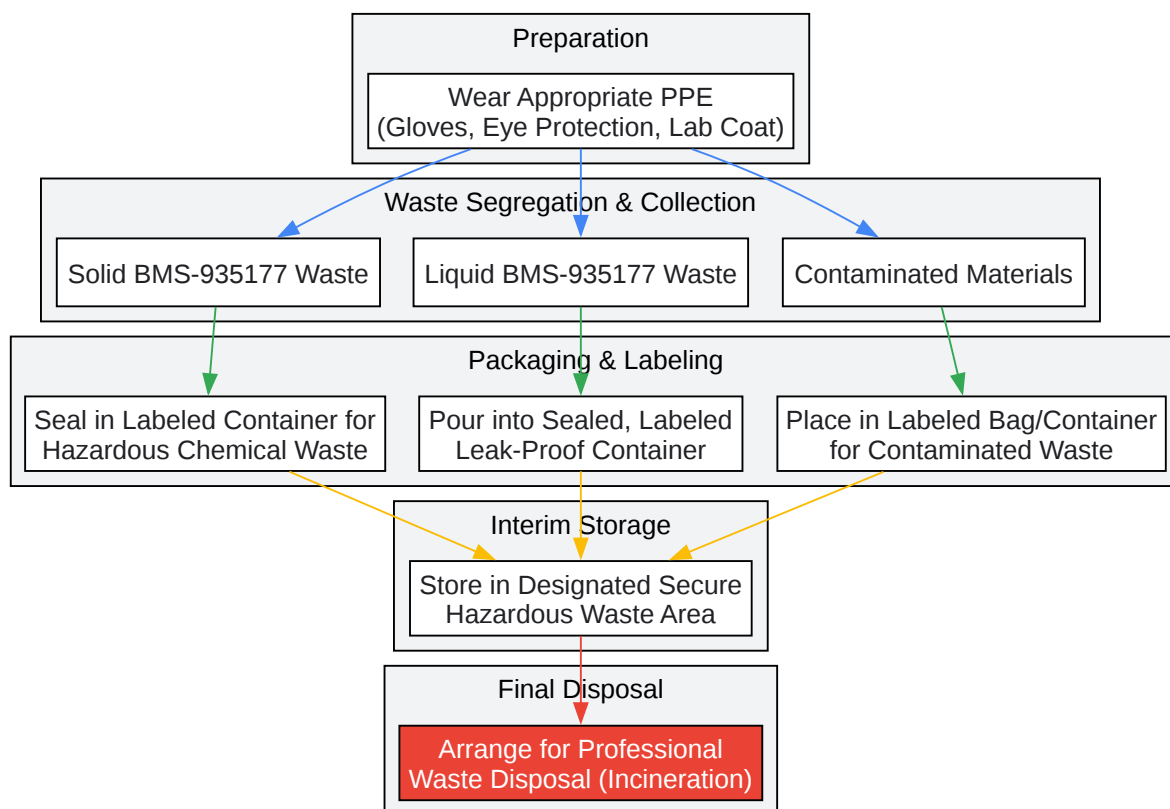
- **Collection:** All materials that have come into contact with **BMS-935177**, such as pipette tips, centrifuge tubes, gloves, and bench paper, must be considered contaminated.
- **Packaging:** Place all contaminated solid materials into a designated hazardous waste bag or container. This container should be clearly labeled as "Hazardous Waste Contaminated with **BMS-935177**."
- **Storage:** Store the container for contaminated materials alongside other solid chemical waste for collection.

Final Disposal

Arrange for the collection and disposal of all **BMS-935177** waste through a licensed professional waste disposal service. The recommended method of destruction is incineration in a chemical incinerator equipped with an afterburner and scrubber.[5] Always comply with all federal, state, and local environmental regulations regarding hazardous waste disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BMS-935177**.



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Caption: Workflow for the safe disposal of **BMS-935177**.

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- To cite this document: BenchChem. [Proper Disposal of BMS-935177: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606271#bms-935177-proper-disposal-procedures]

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